

Personal protective equipment for handling 5-Bromoimidazo[1,2-a]pyridine hydrobromide

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Compound of Interest

Compound Name: 5-Bromoimidazo[1,2-a]pyridine
hydrobromide

Cat. No.: B1289497

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Safeguarding Research: Handling 5-Bromoimidazo[1,2-a]pyridine Hydrobromide

For Immediate Release: This document provides essential safety and logistical guidance for researchers, scientists, and drug development professionals handling **5-Bromoimidazo[1,2-a]pyridine hydrobromide** (CAS No. 603301-13-9). Adherence to these protocols is critical for ensuring personnel safety and proper environmental stewardship. While a specific Safety Data Sheet (SDS) for this compound is not readily available, the following recommendations are based on data from closely related bromo-imidazo-pyridine derivatives and hydrobromide salts. These compounds are generally classified as skin and eye irritants and may cause respiratory irritation.^{[1][2]}

Essential Safety Information

A thorough risk assessment should be conducted before handling this compound. The following table summarizes key safety information based on available data for analogous compounds.

Property	Value	Reference
Chemical Name	5-Bromoimidazo[1,2-a]pyridine hydrobromide	
CAS Number	603301-13-9	[3][4][5]
Molecular Formula	C ₇ H ₅ BrN ₂ ·HBr	[3]
Molecular Weight	277.94 g/mol	[3]
Appearance	Solid (form may vary)	
GHS Hazard Class	Based on analogous compounds: Skin Irritant (Category 2), Eye Irritant (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory System)	[1][2]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][2]
Signal Word	Warning	[1][2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following PPE is mandatory when handling **5-Bromoimidazo[1,2-a]pyridine hydrobromide**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact and absorption.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when handling larger quantities or when there is a significant risk of splashing.	To protect the eyes from dust particles and splashes.
Body Protection	A properly fitting laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is required when handling the powder outside of a certified chemical fume hood or glove box.	To prevent inhalation of the powdered compound.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring experimental integrity.

- Preparation:
 - Designate a specific work area for handling the compound, preferably within a certified chemical fume hood.
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before handling the compound.

- Don the required PPE as outlined in the table above.
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting of the solid compound within a chemical fume hood or a balance enclosure to control dust.
 - Use anti-static weighing dishes to prevent dispersal of the powder.
 - Handle the compound gently to minimize the generation of airborne dust.
- Dissolution:
 - When preparing solutions, add the solid **5-Bromoimidazo[1,2-a]pyridine hydrobromide** to the solvent slowly.
 - If heating is required, use a controlled heating mantle and ensure proper ventilation.
- Post-Handling:
 - Thoroughly decontaminate the work area with an appropriate solvent (e.g., 70% ethanol) and wipe it clean.
 - Carefully remove and dispose of contaminated PPE in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan: Managing Chemical Waste

Proper disposal of **5-Bromoimidazo[1,2-a]pyridine hydrobromide** and associated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All solid waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), must be collected in a dedicated, clearly labeled hazardous waste container.

- Liquid waste containing this compound should be collected in a separate, compatible, and labeled container for halogenated organic waste.[\[6\]](#)
- Do not mix this waste with other waste streams.
- Container Management:
 - Waste containers must be kept closed except when adding waste.
 - Store waste containers in a designated satellite accumulation area that is secure and well-ventilated.
- Final Disposal:
 - All waste must be disposed of through the institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[\[7\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

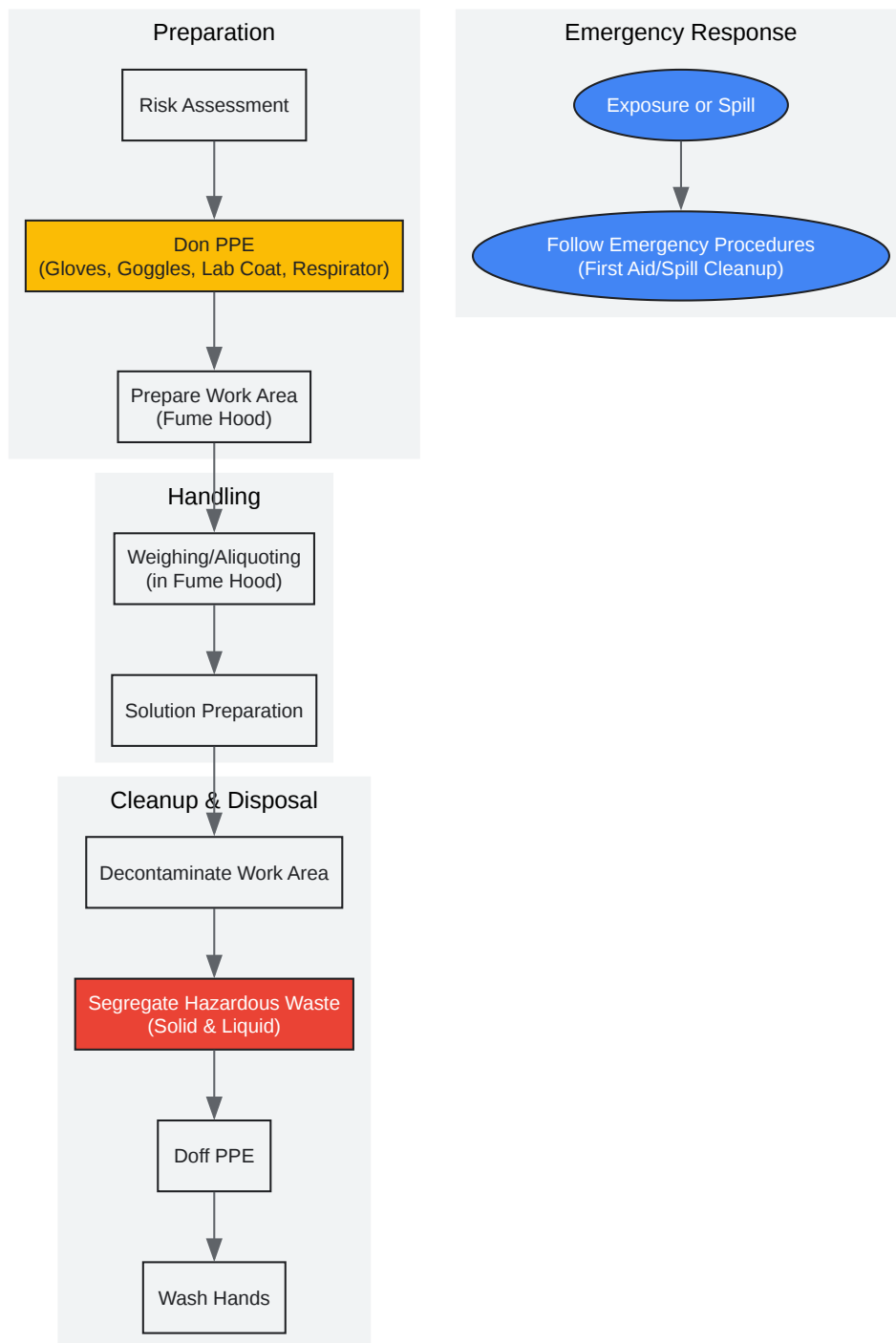
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station. Seek prompt medical attention.[\[8\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[8\]](#)
- Inhalation: Move the affected individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[9\]](#)[\[10\]](#)
- Spill:

- Small Spill: For a small spill that can be safely cleaned up, wear appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand), and carefully sweep it into a designated hazardous waste container.
- Large Spill: In the event of a large spill, evacuate the area immediately, secure the location, and contact your institution's EHS department or emergency response team.^[8]

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations for handling **5-Bromoimidazo[1,2-a]pyridine hydrobromide**.

Workflow for Handling 5-Bromoimidazo[1,2-a]pyridine Hydrobromide

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Caption: A step-by-step workflow for the safe handling of **5-Bromoimidazo[1,2-a]pyridine hydrobromide**.

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